

# An In-Depth Technical Guide to 4-Bromo-1,2-dinitrobenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Bromo-1,2-dinitrobenzene

Cat. No.: B1266097

[Get Quote](#)

CAS Number: 610-38-8

This technical guide provides a comprehensive overview of **4-Bromo-1,2-dinitrobenzene**, a key aromatic intermediate in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, key reactions, and safety protocols.

## Chemical and Physical Properties

**4-Bromo-1,2-dinitrobenzene** is a yellow crystalline solid.<sup>[1]</sup> Its core structure consists of a benzene ring substituted with a bromine atom and two nitro groups at the 1 and 2 positions relative to the bromo substituent.<sup>[1]</sup> This substitution pattern renders the aromatic ring electron-deficient and susceptible to nucleophilic attack.

Table 1: Physicochemical Properties of **4-Bromo-1,2-dinitrobenzene**

Property	Value	Reference
CAS Number	610-38-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrN <sub>2</sub> O <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	247.00 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Yellow crystalline solid	<a href="#">[1]</a>
Melting Point	59.5 °C	<a href="#">[1]</a>
Boiling Point	353.6 ± 22.0 °C at 760 mmHg	<a href="#">[1]</a>
Solubility	Sparingly soluble in water; moderately soluble in ethanol and methanol.	<a href="#">[1]</a>

## Synthesis of 4-Bromo-1,2-dinitrobenzene

The synthesis of **4-Bromo-1,2-dinitrobenzene** can be achieved through two primary routes: the nitration of bromobenzene or the bromination of 1,2-dinitrobenzene. The nitration of an activated aromatic ring is a common electrophilic aromatic substitution reaction.

## Experimental Protocol: Nitration of 1-Bromo-2-nitrobenzene

This procedure details the synthesis of **4-Bromo-1,2-dinitrobenzene** starting from 1-Bromo-2-nitrobenzene.

Materials:

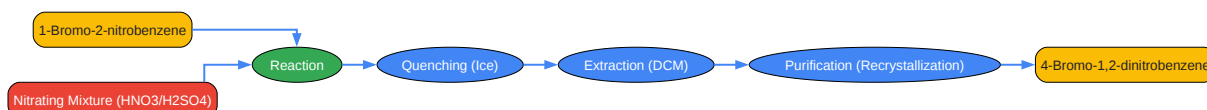
- 1-Bromo-2-nitrobenzene
- Concentrated Nitric Acid (HNO<sub>3</sub>)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>)
- Ice

- Dichloromethane
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Beaker
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, carefully prepare a nitrating mixture by adding a specific volume of concentrated nitric acid to an equal volume of concentrated sulfuric acid. This process is highly exothermic and should be performed in an ice bath to maintain a low temperature.
- Slowly add 1-Bromo-2-nitrobenzene dropwise to the cold nitrating mixture while stirring continuously. The temperature of the reaction mixture should be carefully monitored and maintained to prevent side reactions.
- After the addition is complete, allow the reaction to proceed at a controlled temperature for a specified duration. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, pour the reaction mixture onto crushed ice to quench the reaction and precipitate the crude product.
- Extract the product from the aqueous mixture using dichloromethane.
- Combine the organic extracts and wash them with water and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to obtain the crude **4-Bromo-1,2-dinitrobenzene**.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Bromo-1-nitrobenzene - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 4-Bromo-1-fluoro-2-nitrobenzene synthesis - chemicalbook [chemicalbook.com]
- 3. sciencelearningcenter.pbworks.com [sciencelearningcenter.pbworks.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. rsc.org [rsc.org]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Bromo-1,2-dinitrobenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266097#4-bromo-1-2-dinitrobenzene-cas-number]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)